

A Comprehensive Technical Guide to DSPE-PEG46-DBCO: Nomenclature, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dspe-peg46-dbco*

Cat. No.: *B12425441*

[Get Quote](#)

This technical guide provides an in-depth overview of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[poly(ethylene glycol)46]-dibenzocyclooctyne (**DSPE-PEG46-DBCO**), a heterobifunctional phospholipid-PEG conjugate crucial for advancements in drug delivery, bioconjugation, and cell surface engineering. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its alternative names, chemical properties, experimental applications, and relevant workflows.

Nomenclature and Synonyms

DSPE-PEG46-DBCO is known by a variety of names in scientific literature and commercial catalogs, which can vary based on the length of the polyethylene glycol (PEG) chain and the specific chemical structure. Understanding these synonyms is critical for comprehensive literature searches and product sourcing.

Common synonyms and alternative names include:

- Full Chemical Name: 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[dibenzocyclooctyl(poly(ethylene glycol))]
- Common Abbreviations: DSPE-PEG-DBCO, DBCO-PEG-DSPE
- Systematic IUPAC Name: [(2R)-3-[2-[2-[[6-(2-azatricyclo[10.4.0.0⁴,9]hexadeca-1(16),4,6,8,12,14-hexaen-10-yn-2-yl)-6-oxohexanoyl]amino]ethoxycarbonylamino]ethoxy-

hydroxyphosphoryl]oxy-2-octadecanoyloxypropyl] octadecanoate[1]

- Commercial Variations: The numerical value after "PEG" indicates the average molecular weight of the polyethylene glycol chain. Common variants include DSPE-PEG2000-DBCO, DSPE-PEG3400-DBCO, and DSPE-PEG5000-DBCO.[2][3] The number of PEG subunits can also be specified, for example, DSPE-PEG4-DBCO.
- Other Identifiers: Specific supplier catalog numbers (e.g., BP-26200, H20241) and CAS numbers are also used for precise identification.[1]

Physicochemical Properties and Specifications

DSPE-PEG-DBCO is an amphiphilic molecule with a hydrophobic DSPE lipid anchor and a hydrophilic PEG chain functionalized with a DBCO group. This structure allows for its incorporation into lipid bilayers, such as liposomes and cell membranes, while presenting the DBCO moiety to the aqueous environment for subsequent conjugation reactions.

Below is a summary of typical quantitative data for common DSPE-PEG-DBCO variants. Note that exact values may vary depending on the manufacturer and the polydispersity of the PEG chain.

Property	DSPE-PEG4-DBCO	DSPE-PEG2000-DBCO	DSPE-PEG5000-DBCO
Average Molecular Weight (Da)	1282.7	~2800	~5750
Purity	≥95%	>90% to >99%	>99%
Appearance	White to off-white solid	Pale yellow to yellow solid	White to off-white solid
Solubility	DMSO, DCM, DMF	Water, DMSO, DCM, DMF	Soluble in organic solvents
Storage Conditions	-20°C, protect from light	-20°C, protect from light	-20°C, protect from light

Experimental Protocols

DSPE-PEG-DBCO is a key reagent in copper-free click chemistry, a bioorthogonal reaction that allows for the efficient and specific conjugation of molecules in biological systems without the need for a toxic copper catalyst.^[4] The DBCO group reacts specifically with azide-functionalized molecules to form a stable triazole linkage.

Preparation of Targeted Liposomes via Post-Insertion

This protocol describes the preparation of liposomes and the subsequent insertion of a DBCO-functionalized lipid, followed by conjugation of an azide-containing targeting ligand.

Materials:

- Primary lipids (e.g., DSPC, Cholesterol)
- DSPE-PEG-DBCO
- Azide-functionalized targeting ligand (e.g., peptide, antibody)
- Hydration buffer (e.g., PBS, HEPES-buffered saline)
- Organic solvent (e.g., chloroform)
- Extruder with polycarbonate membranes of desired pore size (e.g., 100 nm)

Procedure:

- Liposome Formulation:
 - Dissolve the primary lipids (e.g., DSPC and cholesterol at a desired molar ratio) in chloroform.
 - Create a thin lipid film by evaporating the organic solvent using a rotary evaporator.
 - Further dry the film under vacuum for at least 2 hours to remove residual solvent.
 - Hydrate the lipid film with the hydration buffer by vortexing or gentle shaking above the lipid phase transition temperature. This results in the formation of multilamellar vesicles

(MLVs).

- Liposome Sizing:
 - To obtain unilamellar vesicles of a defined size, subject the MLV suspension to extrusion through polycarbonate membranes with a specific pore size (e.g., 100 nm). This process is typically repeated 10-20 times.
- Post-Insertion of DSPE-PEG-DBCO:
 - Prepare a micellar solution of DSPE-PEG-DBCO in the hydration buffer.
 - Incubate the pre-formed liposomes with the DSPE-PEG-DBCO micellar solution at a temperature above the phase transition of the liposome lipids (e.g., 60°C) for 1 hour. This facilitates the insertion of the DSPE-PEG-DBCO into the liposome bilayer.
- Conjugation via Click Chemistry:
 - Add the azide-functionalized targeting ligand to the liposome suspension containing DSPE-PEG-DBCO.
 - Incubate the mixture at room temperature for 4-12 hours or at 4°C overnight to allow for the copper-free click reaction to proceed.
- Purification:
 - Remove unreacted ligand and micelles by a suitable purification method, such as size exclusion chromatography or dialysis.

Cell Surface Engineering with DSPE-PEG-DBCO

This protocol outlines the modification of cell surfaces by inserting DSPE-PEG-DBCO into the plasma membrane, followed by the attachment of azide-modified molecules.

Materials:

- Cells in suspension or adherent culture

- DSPE-PEG-DBCO
- Azide-functionalized molecule of interest (e.g., fluorescent dye, biotin, protein)
- Cell culture medium or PBS
- Flow cytometer or fluorescence microscope for analysis

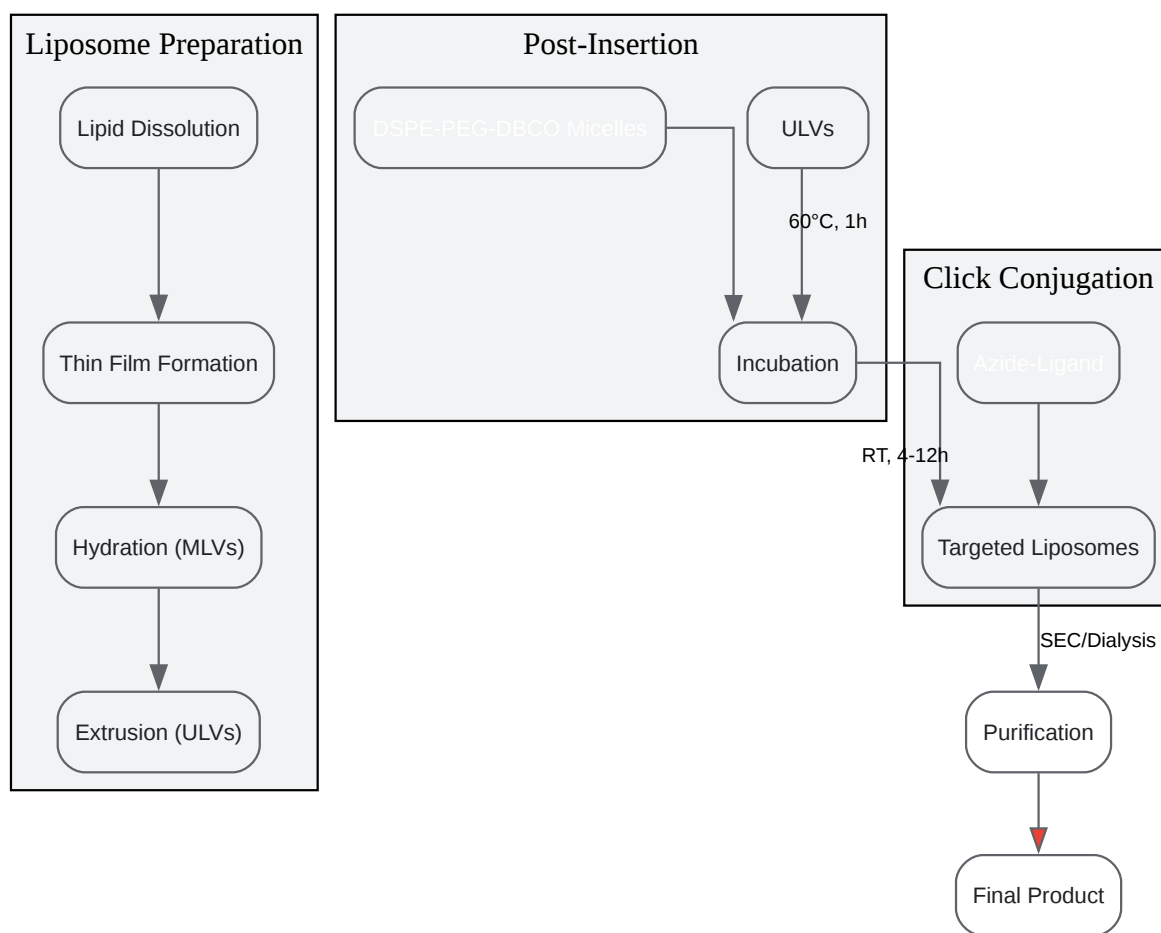
Procedure:

- Cell Preparation:
 - Harvest cells and wash with PBS. Resuspend the cells in PBS or serum-free medium at a concentration of approximately $1-2 \times 10^6$ cells/mL.
- Lipid Insertion:
 - Add a solution of DSPE-PEG-DBCO to the cell suspension to a final concentration of 10-50 μ M.
 - Incubate the cells with the lipid solution for 30-60 minutes at 37°C.
- Washing:
 - Pellet the cells by centrifugation and wash three times with cold PBS to remove excess, non-inserted lipid.
- Click Conjugation:
 - Resuspend the DBCO-modified cells in PBS.
 - Add the azide-functionalized molecule to the cell suspension. The optimal concentration will depend on the specific molecule and should be determined empirically.
 - Incubate for 1-2 hours at room temperature or 37°C.
- Final Wash and Analysis:
 - Wash the cells again with PBS to remove unreacted azide-molecules.

- Analyze the cells using an appropriate method, such as flow cytometry for fluorescently labeled cells or by subsequent staining with a labeled streptavidin if a biotin-azide was used.

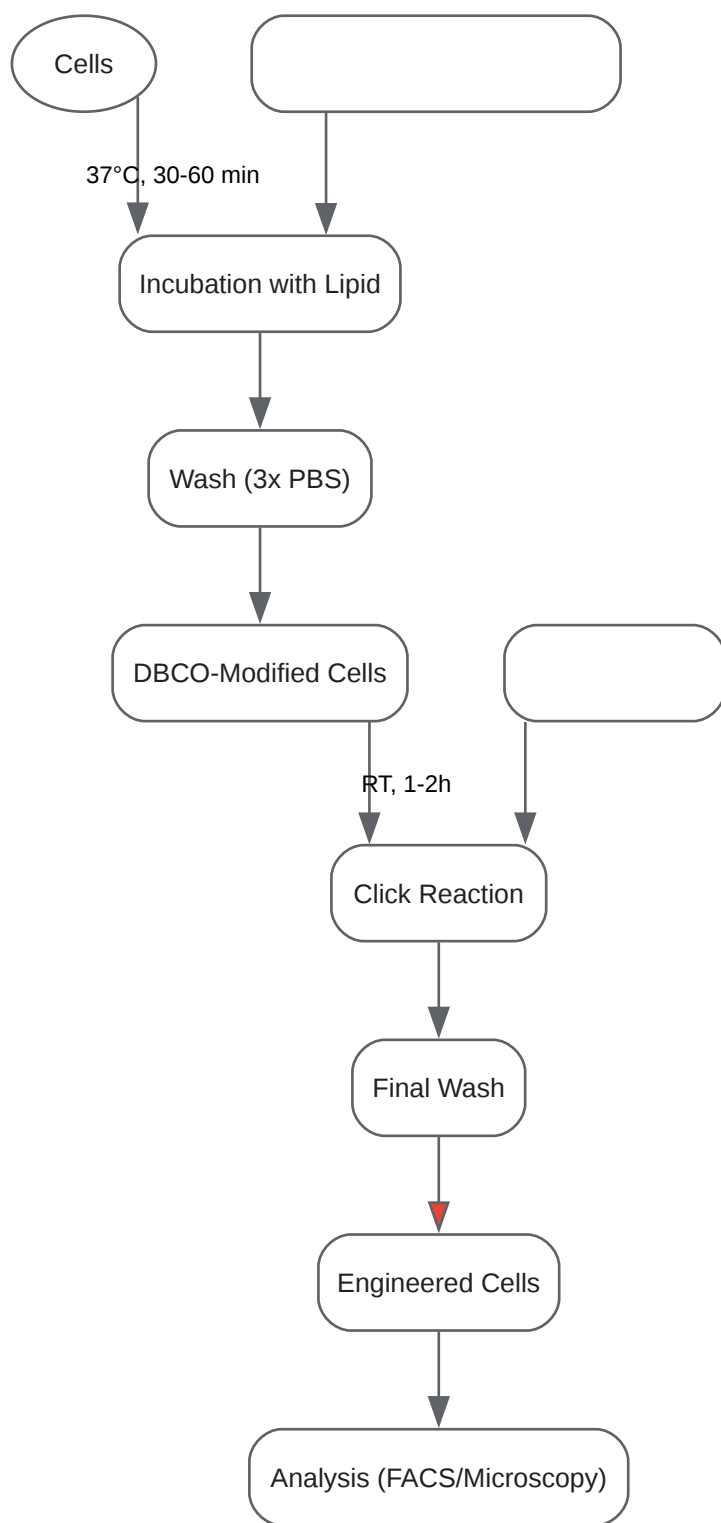
Visualized Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows involving DSPE-PEG-DBCO.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing targeted liposomes using the post-insertion method.



[Click to download full resolution via product page](#)

Caption: Workflow for cell surface engineering using DSPE-PEG-DBCO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dspe-peg-dbcO | C₆₅H₁₀₄N₃O₁₂P | CID 163297141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. avantiresearch.com [avantiresearch.com]
- 4. DSPE-PEG-DBCO, PEG lipids - Biopharma PEG [biochempeg.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to DSPE-PEG46-DBCO: Nomenclature, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12425441#alternative-names-and-synonyms-for-dspe-peg46-dbcO]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com